

# Physicochemical Properties of 3-Bromoisoquinoline

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## Compound of Interest

Compound Name: 3-Bromoisoquinoline

Cat. No.: B184082

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**3-Bromoisoquinoline** is a solid, heterocyclic aromatic compound. Its core chemical and physical characteristics are summarized below, providing essential data for researchers in experimental design and execution.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>6</sub> BrN[1][2]
Molecular Weight	208.05 g/mol [1][2][3]
CAS Number	34784-02-6[1]
Melting Point	63-64 °C[2]
Boiling Point	316.3 ± 15.0 °C (Predicted)[2]
Appearance	Solid

## Experimental Protocols

A common method for the preparation of **3-Bromoisoquinoline** involves the direct bromination of isoquinoline. The following protocol is a representative example of this synthesis.

Synthesis of **3-Bromoisoquinoline** from Isoquinoline[4]

Objective: To synthesize **3-Bromoisoquinoline** via electrophilic bromination of isoquinoline using N-bromosuccinimide (NBS).

Materials:

- Isoquinoline (24 g, 186 mmol)
- N-bromosuccinimide (NBS) (36.2 g, 204.6 mmol)
- Acetic acid (50 mL)
- Ethyl acetate
- Hexane

Procedure:

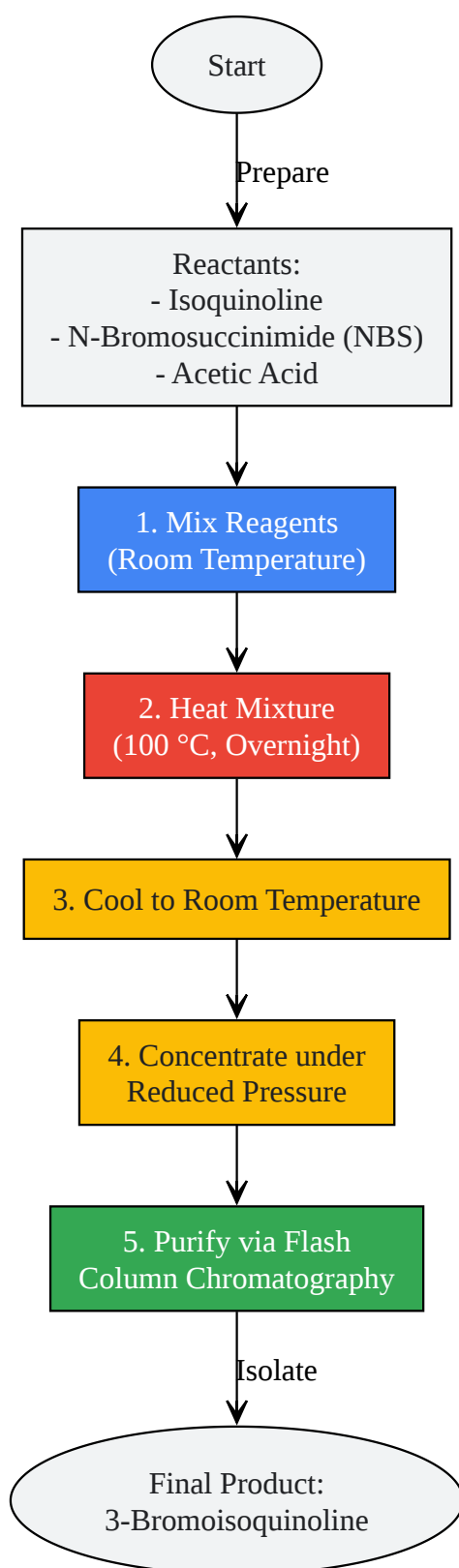
- A solution of isoquinoline (186 mmol) in 50 mL of acetic acid is prepared in a suitable reaction vessel.
- N-bromosuccinimide (204.6 mmol) is added slowly to the stirred solution at room temperature.
- The reaction mixture is then heated to 100 °C.
- The mixture is maintained at this temperature overnight to ensure the reaction goes to completion.
- After cooling to room temperature, the solvent is removed under reduced pressure.
- The resulting crude product is purified using flash column chromatography with an eluent of 5% ethyl acetate in hexane.
- The final product, **3-Bromoisoquinoline**, is collected. The reported yield for this specific protocol was 23.8%.<sup>[4]</sup>

Safety Information:

- Hazards: Toxic if swallowed, causes skin irritation, and causes serious eye damage.[5]
- Target Organs: May cause respiratory irritation.
- Precautions: Wear protective gloves, clothing, and eye/face protection. Handle in a well-ventilated area.

## Synthesis Workflow Visualization

The following diagram illustrates the key steps in the synthesis of **3-Bromoisoquinoline** as described in the experimental protocol.



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Workflow for the synthesis of **3-Bromoisoquinoline**.

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## References

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